

Application Notes and Protocols for the Synthesis of Nitrofurazone

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Compound of Interest

Compound Name: **5-Nitro-2-furaldehyde diacetate**

Cat. No.: **B119578**

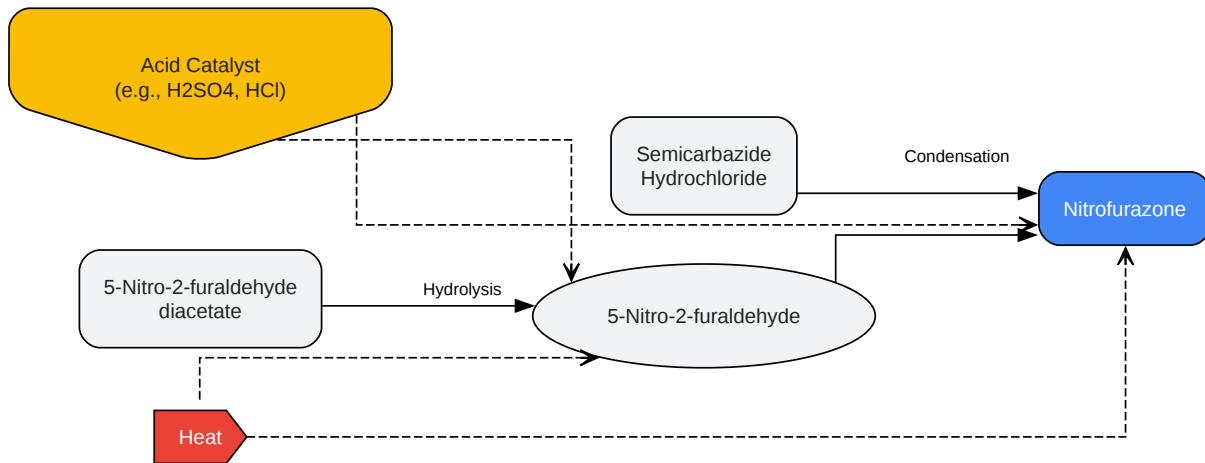
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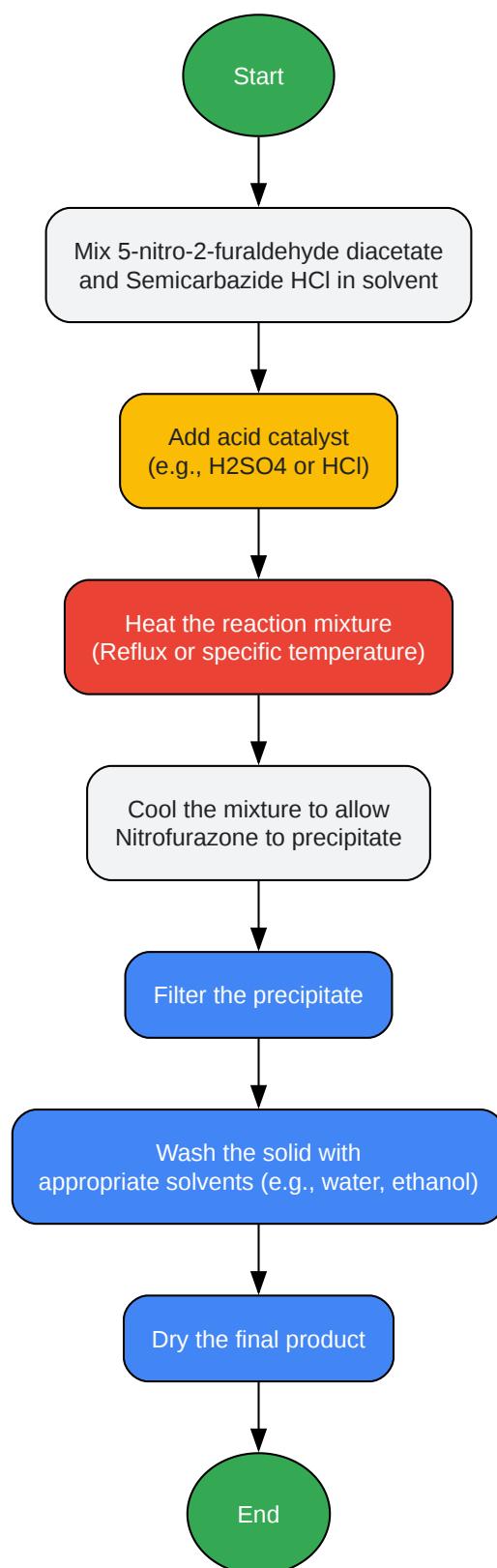
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the synthesis of Nitrofurazone from **5-nitro-2-furaldehyde diacetate**. Nitrofurazone is a topical antibacterial agent belonging to the nitrofuran class of drugs, effective against a wide range of gram-positive and gram-negative bacteria.^[1] The synthesis outlined here proceeds via the reaction of **5-nitro-2-furaldehyde diacetate** with semicarbazide hydrochloride.

Chemical Reaction Pathway

The synthesis of nitrofurazone from **5-nitro-2-furaldehyde diacetate** involves the acid-catalyzed hydrolysis of the diacetate to 5-nitro-2-furaldehyde, which then undergoes condensation with semicarbazide to form the semicarbazone, nitrofurazone.



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References

- 1. researchgate.net [researchgate.net]
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